

Application Notes and Protocols for Lsd1-IN-23 in Neuroblastoma Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lsd1-IN-23*

Cat. No.: *B15586864*

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Introduction

Lysine-specific demethylase 1 (LSD1), also known as KDM1A, is a key epigenetic regulator that is overexpressed in various cancers, including neuroblastoma.[1] High LSD1 expression in neuroblastoma is associated with a poorly differentiated, malignant phenotype and correlates with adverse patient outcomes.[1] LSD1 plays a crucial role in tumorigenesis by demethylating histone H3 at lysine 4 (H3K4) and lysine 9 (H3K9), leading to transcriptional repression of tumor suppressor genes.[2] Furthermore, LSD1 can demethylate non-histone proteins such as p53, affecting their function.[2][3] In neuroblastoma, LSD1 physically interacts with the MYCN oncoprotein, a key driver of the disease, to cooperatively repress tumor suppressor genes.[2]

Lsd1-IN-23 is a potent, reversible, and selective small molecule inhibitor of LSD1. These application notes provide detailed protocols for utilizing **Lsd1-IN-23** in neuroblastoma cell lines to study its effects on cell viability, histone methylation, and apoptosis.

Data Presentation

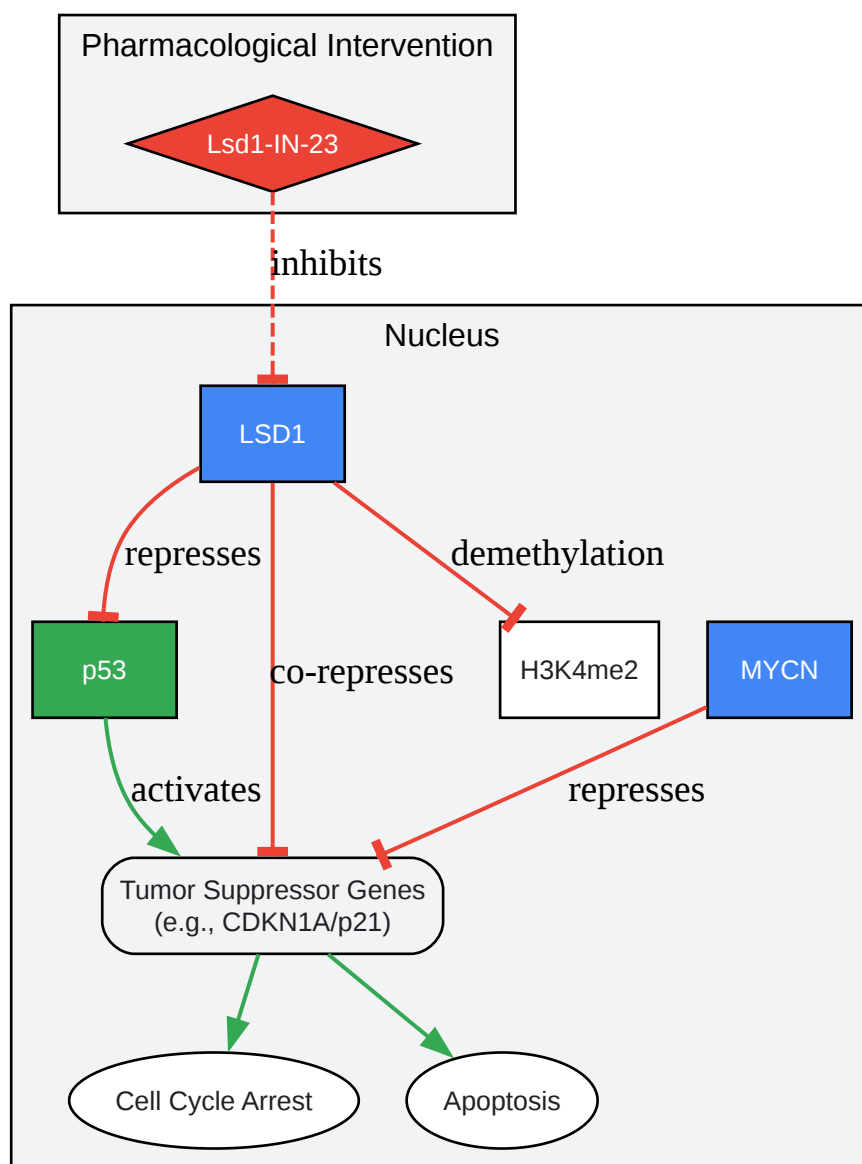
Potency of LSD1 Inhibitors in Neuroblastoma Cell Lines

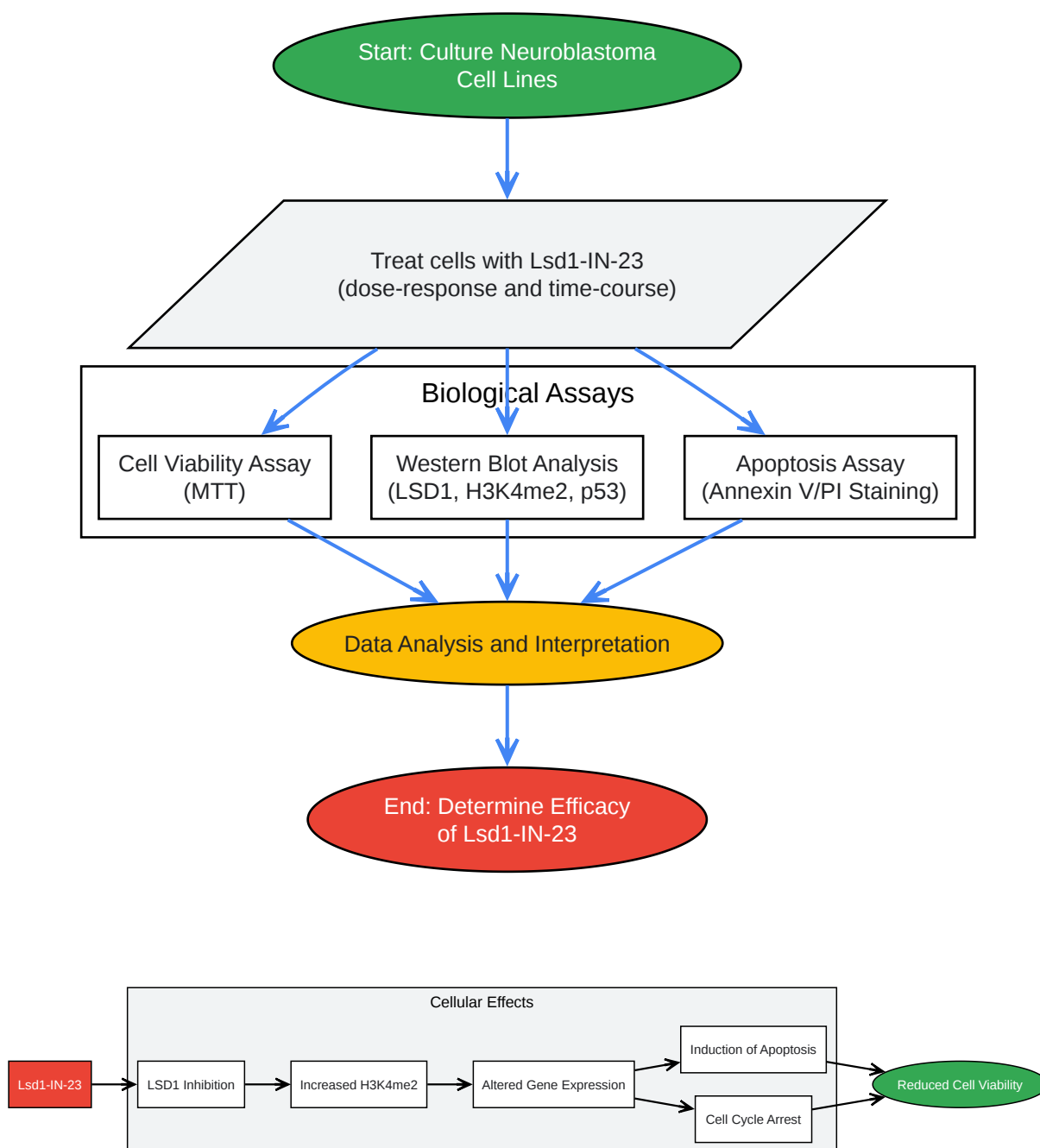
The following table summarizes the inhibitory concentrations (IC50) of **Lsd1-IN-23** and other LSD1 inhibitors in relevant assays and neuroblastoma cell lines.

Compound/Inhibitor	Target/Assay	Cell Line	IC50 (μM)	Reference
Lsd1-IN-23 (Compound 48)	LSD1 Enzymatic Assay	-	0.58	
LSD1/CoREST Inhibitor 1	Cell Viability (MTT)	SH-SY5Y	0.195	[4]
LSD1/CoREST Inhibitor 2	Cell Viability (MTT)	SH-SY5Y	1.52	[4]
HCI-2509	Cell Viability	NGP	~1-3	[5]
HCI-2509	Cell Viability	LAN5	~1-3	[5]
HCI-2509	Cell Viability	SH-SY5Y	~3-10	[5]
HCI-2509	Cell Viability	SK-N-SH	~3-10	[5]

Signaling Pathways and Experimental Workflow

LSD1-MYCN Signaling Axis in Neuroblastoma





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com